

Isopropyl Nicotinate: A Technical Guide

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Compound of Interest

Compound Name: *Isopropyl nicotinate*

Cat. No.: *B1595505*

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Abstract

This technical guide provides a comprehensive overview of **isopropyl nicotinate**, an ester of nicotinic acid. It details the compound's physicochemical properties, synthesis, and applications, with a focus on its vasodilatory mechanism of action. This document includes a compilation of quantitative data, detailed experimental protocols, and visual representations of relevant biochemical pathways and experimental workflows to support researchers and professionals in drug development.

Introduction

Isopropyl nicotinate, also known as nicotinic acid isopropyl ester, is a compound with applications in pharmaceuticals, cosmetics, and as a flavoring agent.^[1] Its notable biological activity stems from its vasodilatory properties, which lead to increased blood flow in topical applications.^[1] This guide delves into the core technical aspects of **isopropyl nicotinate**, providing essential data and methodologies for scientific research and development.

Physicochemical Properties

A clear understanding of the physicochemical properties of **isopropyl nicotinate** is fundamental for its application in research and development. The key quantitative data is summarized in the tables below.

Table 1: Chemical Identification of Isopropyl Nicotinate

Identifier	Value
IUPAC Name	propan-2-yl pyridine-3-carboxylate[2]
Synonyms	Isopropyl 3-pyridinecarboxylate, Nicotinic acid, isopropyl ester, Nipyl[1][2][3][4][5]
CAS Number	553-60-6[1][3][4][5][6]
Molecular Formula	C ₉ H ₁₁ NO ₂ [1][2][3][4][5][6]
Molecular Weight	165.19 g/mol [1][2][3][6]
Canonical SMILES	CC(C)OC(=O)C1=CN=CC=C1[2]
InChI Key	VSRSQDMWBSKNSF-UHFFFAOYSA-N[1][2][4][5]

Table 2: Physical and Chemical Properties of Isopropyl Nicotinate

Property	Value	Reference
Physical State	Liquid[2]	[2]
Boiling Point	131°C at 27 Torr[1]	[1]
227.1°C at 760 mmHg[2]	[2]	
Flash Point	91.1°C[2]	[2]
Density	1.073 g/cm ³ [2]	[2]
Solubility	Soluble in alcohol; slightly soluble in water.[7]	[7]
Purity	96%[2]	[2]

Synthesis of Isopropyl Nicotinate

The primary method for synthesizing **isopropyl nicotinate** is through the esterification of nicotinic acid with isopropanol.[1] This reaction is typically catalyzed by a strong acid and carried out under reflux conditions to drive the reaction towards the formation of the ester.[1]

Experimental Protocol: Acid-Catalyzed Esterification

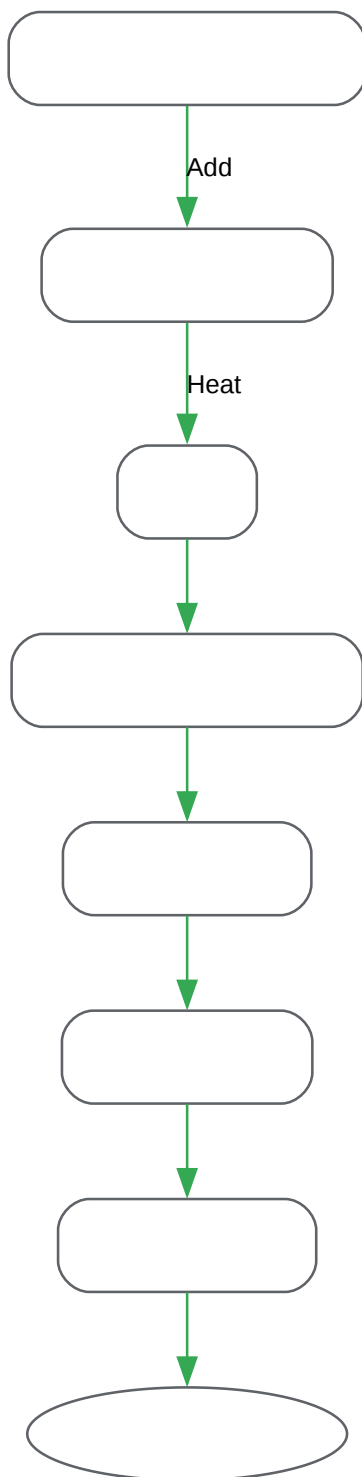
Materials:

- Nicotinic acid
- Isopropanol
- Concentrated sulfuric acid (catalyst)
- Sodium bicarbonate solution (for neutralization)
- Anhydrous magnesium sulfate (for drying)
- Distillation apparatus
- Reflux apparatus

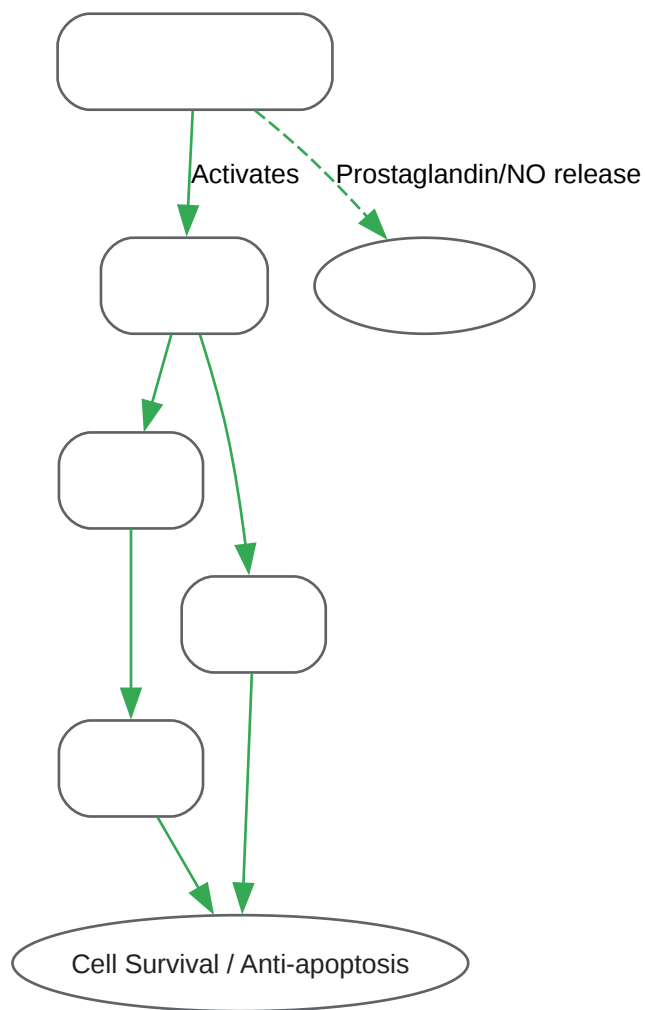
Procedure:

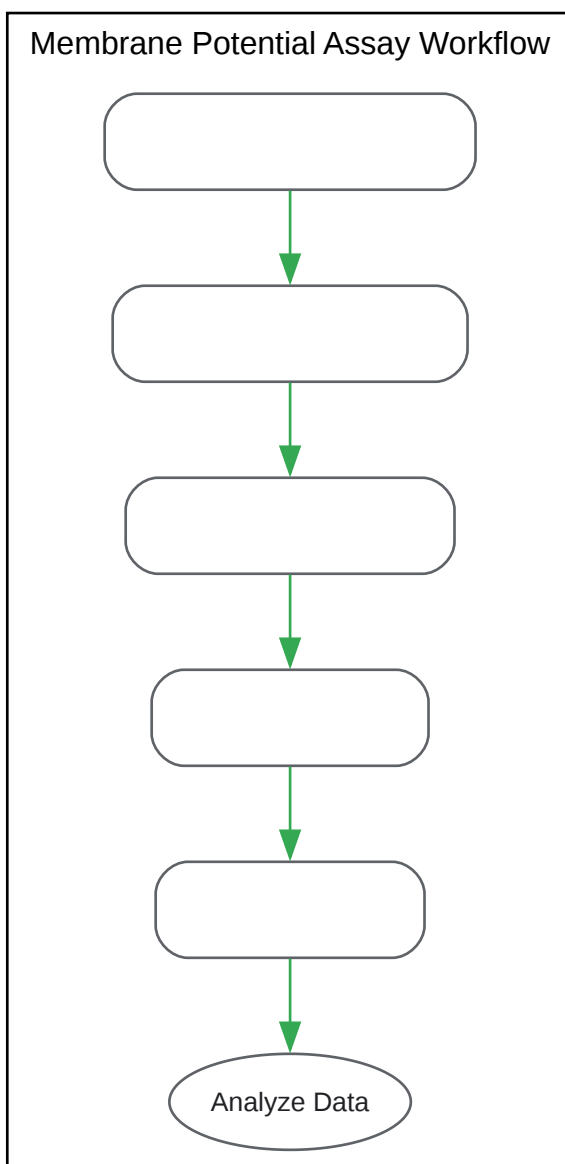
- In a round-bottom flask, combine nicotinic acid and an excess of isopropanol.
- Slowly add a catalytic amount of concentrated sulfuric acid to the mixture while stirring.
- Assemble the reflux apparatus and heat the mixture to reflux for several hours to ensure the reaction goes to completion.
- After cooling, neutralize the excess acid by carefully adding a saturated solution of sodium bicarbonate until effervescence ceases.
- Transfer the mixture to a separatory funnel and extract the aqueous layer with a suitable organic solvent (e.g., diethyl ether).
- Combine the organic extracts and dry over anhydrous magnesium sulfate.
- Filter to remove the drying agent and concentrate the organic phase using a rotary evaporator.
- Purify the crude **isopropyl nicotinate** by vacuum distillation to obtain the final product.

Synthesis Workflow of Isopropyl Nicotinate



Proposed Signaling Pathway of Isopropyl Nicotinate





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